

# Application Notes and Protocols: Diphenylguanidine (DPG) in Natural Rubber Latex Foam

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## Compound of Interest

Compound Name: Diphenylguanidine

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These application notes provide a comprehensive overview of the use of 1,3-**Diphenylguanidine** (DPG) as a secondary accelerator in the production of natural rubber latex foam. This document includes typical formulations, the impact of DPG on foam properties, detailed experimental protocols for foam production and characterization, and visual representations of key processes.

## Introduction

Natural rubber latex foam is a widely used material valued for its elasticity, resilience, and biodegradable nature. The production of this foam involves the vulcanization of natural rubber latex, a process that creates cross-links between polymer chains, transforming the liquid latex into a solid, elastic material. **Diphenylguanidine** (DPG) plays a crucial role as a secondary accelerator in this process, working in synergy with primary accelerators to optimize the vulcanization reaction.<sup>[1][2][3]</sup>

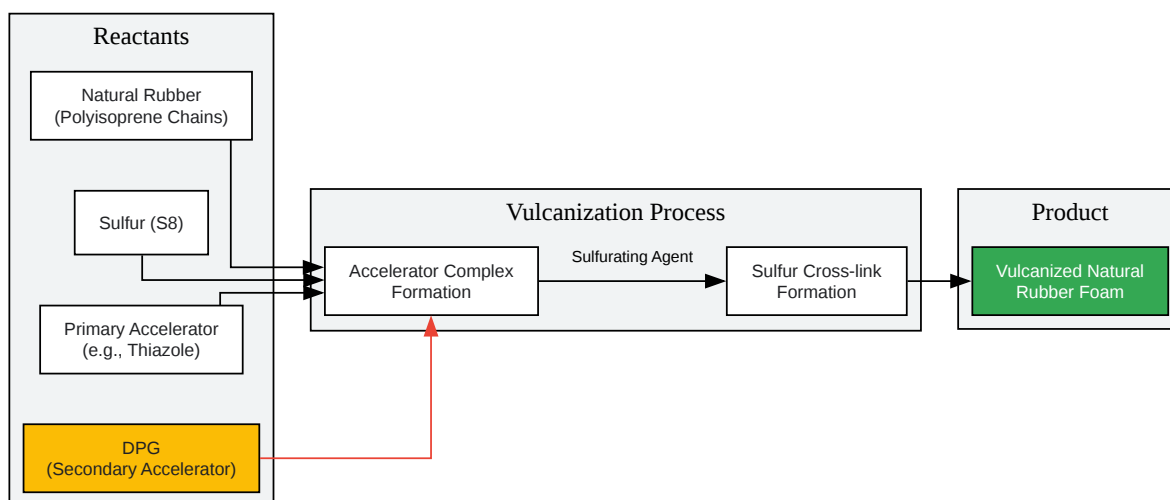
The use of DPG offers several advantages, including a faster curing time, improved mechanical properties such as tensile strength and hardness, and enhanced overall quality of the final foam product.<sup>[1][2][3]</sup> These attributes make DPG a vital component in the formulation of high-quality natural rubber latex foam for various applications, including mattresses, pillows, cushions, and other comfort products.

## Role of Diphenylguanidine in Vulcanization

DPG functions as a secondary accelerator, typically used in conjunction with primary accelerators like thiazoles or sulfenamides.[4] Its primary roles in the sulfur vulcanization of natural rubber latex foam are:

- **Activation of Primary Accelerators:** DPG enhances the activity of primary accelerators, leading to a more efficient and rapid vulcanization process.[4]
- **Improved Cross-link Density:** It contributes to a higher cross-link density in the rubber matrix, which directly correlates with improved mechanical properties.
- **Enhanced Foam Properties:** The synergistic action of DPG results in a foam with higher tensile strength, increased hardness, and better resilience.[1][2][3]

Below is a simplified diagram illustrating the role of DPG in the vulcanization of natural rubber.



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Simplified Vulcanization Pathway

## Formulation and Data Presentation

The following table provides a typical formulation for natural rubber latex foam using the Dunlop process. The concentration of DPG can be varied to achieve desired properties.

Component	Parts per Hundred Rubber (phr)	Function
Natural Rubber Latex (60% DRC)	100	Base Polymer
Potassium Oleate	1.0 - 2.0	Foaming Agent/Stabilizer
Sulfur	1.5 - 2.5	Vulcanizing Agent
Zinc Oxide (ZnO)	2.0 - 5.0	Activator
Primary Accelerator (e.g., ZDEC, ZMBT)	1.0 - 2.0	Primary Accelerator
Diphenylguanidine (DPG)	0.5 - 1.5	Secondary Accelerator
Antioxidant	1.0 - 2.0	Anti-aging Agent
Sodium Silicofluoride (SSF)	1.5 - 3.0	Gelling Agent

The concentration of DPG significantly influences the mechanical properties of the resulting foam. The table below summarizes the typical effects observed with varying DPG concentrations, based on graphical data and qualitative descriptions from research articles.

DPG Concentration (phr)	Apparent Density ( kg/m <sup>3</sup> )	Hardness (Indentation Load Deflection - N)	Tensile Strength (MPa)	Compression Set (%)
0.5	~120	~100	~0.8	~10
1.0	~125	~130	~1.2	~8
1.5	~130	~160	~1.0	~7

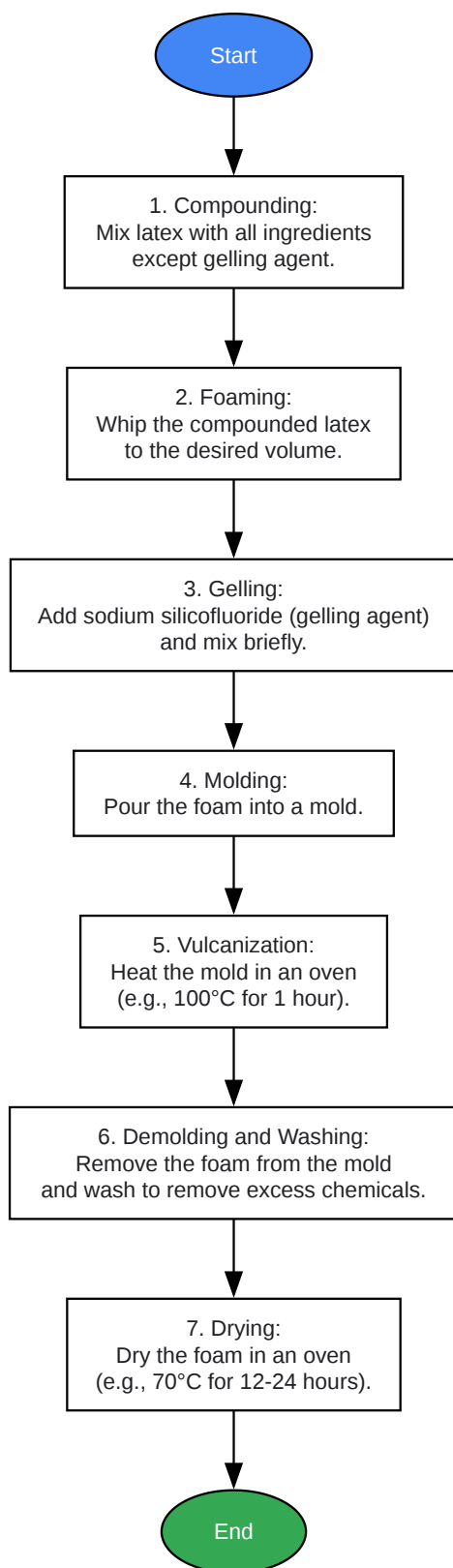
Note: The data presented are representative values and can vary based on the specific formulation and processing conditions.

## Experimental Protocols

The following protocols describe the production of natural rubber latex foam using the Dunlop process and the subsequent testing of its physical properties according to ASTM D1055 standards.<sup>[5]</sup>

### Preparation of Natural Rubber Latex Foam (Dunlop Process)

This protocol outlines the steps for producing a natural rubber latex foam sample.



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### Dunlop Process Workflow

#### Protocol:

- **Compounding:** In a suitable mixing vessel, combine the natural rubber latex with all the formulation ingredients listed in the table above, except for the sodium silicofluoride (gelling agent). Stir the mixture at a low speed until all components are well dispersed.
- **Foaming:** Increase the mixing speed to high and whip the compounded latex until the foam volume increases to the desired level (typically 3-5 times the initial volume).<sup>[6]</sup>
- **Gelling:** Reduce the mixing speed and add the sodium silicofluoride dispersion to the foam. Mix for a short period (e.g., 60-90 seconds) to ensure uniform distribution.
- **Molding:** Immediately pour the sensitized foam into a pre-heated mold.
- **Vulcanization:** Place the mold in a steam oven or a hot air oven and cure at a specified temperature and time (e.g., 100°C for 1 hour).<sup>[6][7]</sup>
- **Demolding and Washing:** After vulcanization, remove the foam from the mold and thoroughly wash it with water to remove any unreacted chemicals and soaps.
- **Drying:** Dry the washed foam in a hot air oven at a moderate temperature (e.g., 70°C) until a constant weight is achieved.<sup>[6]</sup>

## Physical Property Testing (ASTM D1055)

The following are standardized tests to characterize the physical properties of the produced latex foam.

### 4.2.1. Apparent Density

- **Apparatus:** A balance capable of weighing to 1% of the mass to be weighed, and a measuring instrument capable of measuring the dimensions of the specimen to 1% of the dimensions to be measured.
- **Test Specimen:** A representative specimen of the foam with a minimum volume of 1000 cm<sup>3</sup>.
- **Procedure:**

- Weigh the specimen and record the mass (W).
- Measure the length (L), width (W), and thickness (T) of the specimen.
- Calculate the volume (V) of the specimen ( $V = L \times W \times T$ ).
- Calculation: Apparent Density ( $\text{kg/m}^3$ ) =  $(W / V) \times 10^6$

#### 4.2.2. Indentation Load Deflection (Hardness)

- Apparatus: A compression testing machine with a flat circular indenter foot of 323 cm<sup>2</sup> area.
- Test Specimen: A foam specimen with a minimum size of 380 mm x 380 mm x 100 mm.
- Procedure:
  - Place the specimen on the support plate of the testing machine.
  - Bring the indenter foot into contact with the specimen and determine the thickness.
  - Indent the specimen to 25% of its original thickness and record the force in Newtons required for the indentation after 60 seconds.
- Reporting: The result is reported as the Indentation Load Deflection (ILD) in Newtons at 25% indentation.

#### 4.2.3. Tensile Strength and Elongation at Break

- Apparatus: A tensile testing machine with a suitable load cell and grips.
- Test Specimen: A dumbbell-shaped specimen cut from the foam sheet using a die.
- Procedure:
  - Measure the thickness and width of the narrow portion of the dumbbell specimen.
  - Place the specimen in the grips of the tensile testing machine.
  - Stretch the specimen at a constant rate (e.g., 500 mm/min) until it breaks.

- Record the maximum force (F) applied and the elongation at the point of rupture.
- Calculation:
  - Tensile Strength (MPa) =  $F / (\text{width} \times \text{thickness})$
  - Elongation at Break (%) =  $[(\text{Final Length} - \text{Initial Length}) / \text{Initial Length}] \times 100$

#### 4.2.4. Compression Set

- Apparatus: A compression device with two parallel flat plates, a means of holding the plates at a fixed distance, and an oven.
- Test Specimen: A cylindrical or square specimen with a minimum thickness of 12.5 mm.
- Procedure:
  - Measure the initial thickness ( $t_0$ ) of the specimen.
  - Place the specimen between the plates of the compression device and compress it to 50% of its original thickness.
  - Place the compressed device in an oven at 70°C for 22 hours.
  - Remove the device from the oven, release the specimen, and allow it to recover for 30 minutes at room temperature.
  - Measure the final thickness ( $t_1$ ) of the specimen.
- Calculation: Compression Set (%) =  $[(t_0 - t_1) / t_0] \times 100$

## Conclusion

**Diphenylguanidine** is a highly effective secondary accelerator for the vulcanization of natural rubber latex foam. Its inclusion in the formulation, typically in the range of 0.5 to 1.5 phr, leads to a faster and more efficient curing process, resulting in a foam with superior mechanical properties. The protocols outlined in this document provide a standardized approach for the preparation and characterization of natural rubber latex foam, enabling researchers and



scientists to systematically investigate the effects of DPG and other additives on the final product. The provided data and workflows serve as a valuable resource for the development and optimization of natural rubber latex foam for a wide range of applications.

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